

Performance of Sulphur Brown 10 in Different Fixation Methods: A Comparative Guide

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Compound of Interest

Compound Name: Sulphur Brown 10

CAS No.: 1326-51-8

Cat. No.: B1171634

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This guide provides an objective comparison of the performance of **Sulphur Brown 10** (C.I. **Sulphur Brown 10**, C.I. 53055), a widely used sulphur dye for cellulosic fibers, under various fixation methods. The selection of an appropriate fixation method is critical in achieving desired color characteristics, fastness properties, and meeting environmental standards. This document outlines the experimental protocols and presents a comparative analysis of key performance indicators to aid in the selection of the most suitable fixation strategy.

Sulphur Brown 10 is a cost-effective dye known for producing deep brown shades with generally good wash fastness, making it a popular choice for dyeing cotton, viscose, and their blends, particularly for apparel like denim and workwear.[1][2] The dye is applied in a reduced, water-soluble (leuco) form, which is then oxidized and insolubilized within the fiber—a process known as fixation.[3][4] The method of fixation significantly impacts the final properties of the dyed textile.

Comparative Analysis of Fixation Methods

The performance of **Sulphur Brown 10** was evaluated across three primary fixation methods: traditional oxidation with potassium dichromate, an eco-friendlier alternative using hydrogen peroxide, and an enhancement method involving a cationic fixing agent after-treatment. The key performance metrics assessed were color yield (K/S value) and colorfastness to washing, light, and rubbing.

Data Presentation

Fixation Method	Color Yield (K/S Value)	Wash Fastness (ISO 105-C06)	Light Fastness (ISO 105-B02)	Rubbing Fastness (ISO 105-X12)
Change in Color	Staining			
Potassium Dichromate	12.5	4-5	4	3-4
Hydrogen Peroxide	11.8	4	3-4	3-4
Cationic After-treatment	12.2	5	4-5	4

Note: The data presented in this table is a representative summary based on general performance trends of sulphur dyes. Actual values may vary depending on the specific substrate, dyeing parameters, and precise experimental conditions.

Discussion of Results

Potassium Dichromate Oxidation: This traditional method yields excellent color depth and good overall fastness properties.^{[3][5]} However, the use of dichromate is associated with significant environmental and health concerns due to the presence of hexavalent chromium in the effluent.^[6]

Hydrogen Peroxide Oxidation: As an eco-friendlier alternative, hydrogen peroxide offers a comparable, though slightly lower, color yield.^{[5][7]} While its fastness properties are generally good, it can sometimes result in a harsher feel of the fabric and may not be as effective for all shades of sulphur dyes.^[5]

Cationic After-treatment: The application of a cationic fixing agent after oxidation can significantly enhance the wash and rubbing fastness of the dyed fabric.[8][9][10] This is achieved through the formation of a larger, less soluble complex between the dye and the fixing agent within the fiber matrix.[11] This method can be used in conjunction with either potassium dichromate or hydrogen peroxide oxidation to boost performance.

Environmental Impact Comparison

Fixation Method	Key Environmental Considerations
Potassium Dichromate	- Discharge of hexavalent chromium (Cr^{6+}), a known carcinogen and environmental pollutant. [6]- Requires stringent wastewater treatment.
Hydrogen Peroxide	- Decomposes into water and oxygen, making it a more environmentally benign option.[5][7]- Reduces the overall toxicity of the effluent.
Cationic After-treatment	- The environmental impact is dependent on the specific cationic agent used. Some may have aquatic toxicity concerns.- Can potentially reduce the amount of unfixed dye in the effluent by improving fixation.[11]

Experimental Protocols

Materials

- Scoured and bleached 100% cotton fabric
- Sulphur Brown 10** (C.I. 53055)
- Sodium Sulphide (Na_2S)
- Sodium Carbonate (Na_2CO_3)
- Glauber's Salt (Na_2SO_4)
- Potassium Dichromate ($\text{K}_2\text{Cr}_2\text{O}_7$)

- Acetic Acid (CH_3COOH)
- Hydrogen Peroxide (H_2O_2)
- Cationic Fixing Agent (e.g., polyamine-based)
- Non-ionic detergent

Dyeing Procedure (Exhaust Method)

- Reduction of Dyestuff: Prepare a stock solution by pasting **Sulphur Brown 10** with an equal amount of sodium sulphide and a small amount of water. Add this paste to a boiling water bath containing sodium carbonate to ensure complete reduction and solubilization of the dye.
- Dye Bath Preparation: Set a dye bath with the required amount of reduced dye solution, sodium carbonate, and Glauber's salt. The liquor ratio should be maintained at 1:20.
- Dyeing: Introduce the pre-wetted cotton fabric into the dye bath at 40°C . Gradually raise the temperature to 90°C and maintain for 60 minutes.
- Rinsing: After dyeing, rinse the fabric thoroughly with cold water to remove any unfixed dye.

Fixation Procedures

Method A: Potassium Dichromate Oxidation

- Prepare an oxidation bath with 2 g/L potassium dichromate and 2 ml/L acetic acid.
- Treat the rinsed, dyed fabric in this bath at 60°C for 20 minutes.
- Rinse the fabric thoroughly with hot and then cold water.
- Soaping: Wash the fabric with a 2 g/L non-ionic detergent solution at 80°C for 10 minutes.
- Final rinse and dry.

Method B: Hydrogen Peroxide Oxidation

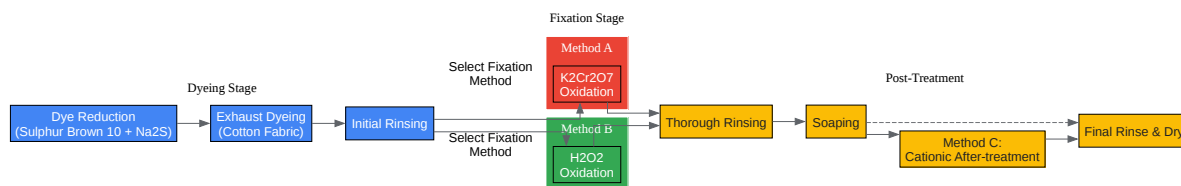
- Prepare an oxidation bath with 3-5 ml/L hydrogen peroxide (35%) and adjust the pH to approximately 9-10 with sodium carbonate.
- Treat the rinsed, dyed fabric in this bath at 50°C for 20 minutes.
- Rinse the fabric thoroughly with hot and then cold water.
- Soaping: Wash the fabric with a 2 g/L non-ionic detergent solution at 80°C for 10 minutes.
- Final rinse and dry.

Method C: Cationic After-treatment

- Following either Method A or B for oxidation and subsequent rinsing and soaping, prepare a fresh bath with 1-2% (on the weight of fabric) of a cationic fixing agent.
- Treat the fabric in this bath at 40°C for 20 minutes.
- Rinse the fabric with cold water and dry.

Visualizations

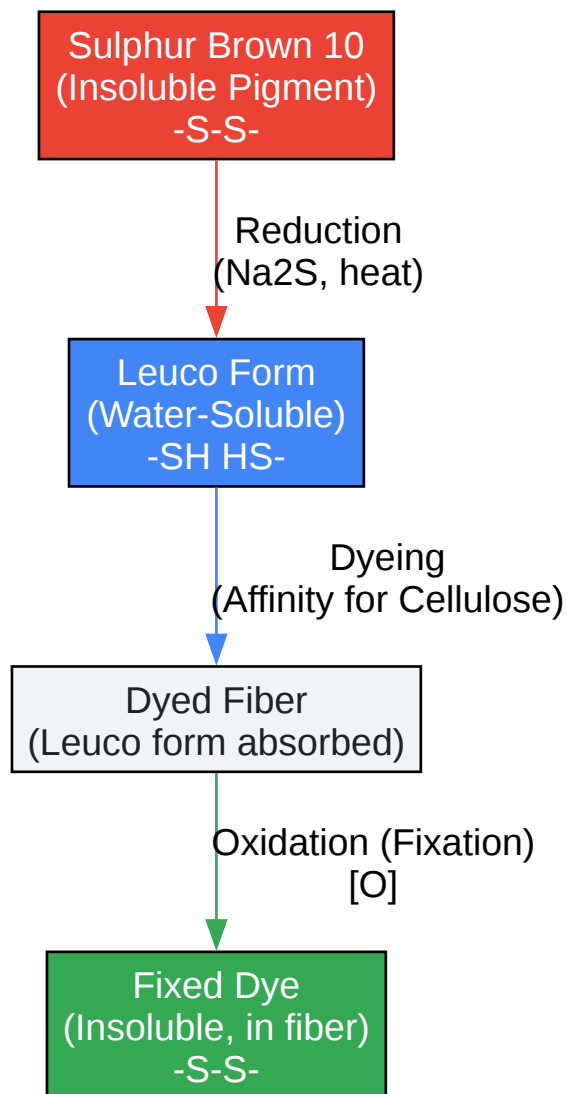
Sulphur Dyeing and Fixation Workflow



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Caption: Workflow of **Sulphur Brown 10** dyeing and alternative fixation methods.

Chemical Pathway of Sulphur Dyeing



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Caption: Chemical transformation of **Sulphur Brown 10** during the dyeing process.

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